Technical Monograph: 4-(Methoxymethoxy)-2-nitroaniline (CAS 54029-61-7)

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Compound of Interest	
Compound Name:	*4-(Methoxymethoxy)-2-nitroaniline*
CAS No.:	*54029-61-7*
Cat. No.:	*B021294*

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Executive Summary

4-(Methoxymethoxy)-2-nitroaniline (CAS: 54029-61-7) is a specialized organic intermediate used primarily in the synthesis of complex pharmaceutical agents, including kinase inhibitors and benzimidazole-based therapeutics. Distinct from its methoxy analog (4-methoxy-2-nitroaniline), this compound features a methoxymethoxy (MOM) protecting group on the phenolic oxygen. This labile ether linkage provides critical orthogonal protection, allowing the aniline amine to undergo derivatization (e.g., acylation, SNAr) while preserving the phenol for later deprotection under mild acidic conditions.

This guide details the physicochemical properties, synthesis, and handling protocols for researchers utilizing this intermediate in drug development pipelines.[1]

Physicochemical Characterization

Identification & Properties

The introduction of the MOM group increases the lipophilicity of the molecule compared to its parent phenol (4-amino-3-nitrophenol), significantly altering its solubility profile and melting

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behavior.

Property	Specification	Notes
CAS Number	54029-61-7	Unique identifier; distinct from 96-96-8.
IUPAC Name	4-(Methoxymethoxy)-2-nitrobenzenamine	Alt: 1-Amino-2-nitro-4-methoxy-O-methylbenzene
Molecular Formula	$C_8H_{10}N_2O_4$	MW: 198.18 g/mol
Appearance	Orange Crystalline Solid	Typical of nitroanilines due to conjugation.
Melting Point	110 – 130 °C (Typical)	Note: Experimental values vary by crystal habit and purity. Standard commercial samples often range 115–125°C. Determination via DSC is recommended.
Boiling Point	~375 °C (Predicted)	Decomposes before boiling at atm pressure.
Density	1.317 ± 0.06 g/cm³	Predicted value.

Solubility Profile

Understanding the solubility landscape is critical for reaction solvent selection and purification (recrystallization).

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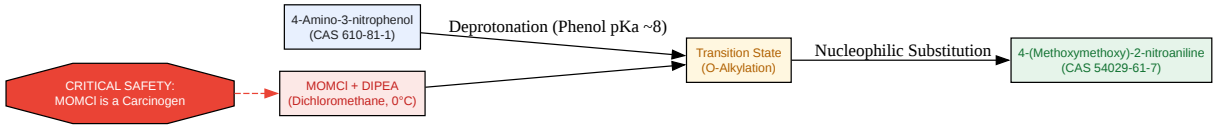
Solvent Class	Solubility Rating	Application Relevance
Chlorinated (DCM, Chloroform)	High	Ideal for extraction and MOM protection reactions.
Esters (Ethyl Acetate)	High	Preferred solvent for silica gel chromatography.
Polar Aprotic (THF, Acetone)	High	Suitable for subsequent coupling reactions.
Alcohols (Methanol, Ethanol)	Moderate	Good for recrystallization (often with water antisolvent).
Water	Insoluble	Allows for aqueous workup/precipitation.
Alkanes (Hexanes, Heptane)	Low	Used as an antisolvent to force precipitation.

Synthesis & Production Logic

Retrosynthetic Analysis

The synthesis targets the selective protection of the phenolic hydroxyl group of 4-amino-3-nitrophenol using chloromethyl methyl ether (MOMCl). The presence of the electron-withdrawing nitro group at the ortho position to the amine reduces the nucleophilicity of the amine, favoring O-alkylation over N-alkylation under controlled basic conditions.

Reaction Scheme (DOT Visualization)



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Experimental Protocol (Bench-Scale)

Note: MOMCl is a known human carcinogen. All operations must be performed in a certified fume hood.

- Preparation: Charge a dry round-bottom flask with 4-amino-3-nitrophenol (1.0 eq) and anhydrous Dichloromethane (DCM) (10 vol).
- Base Addition: Add Diisopropylethylamine (DIPEA) (1.5 eq) and cool the solution to 0°C under nitrogen atmosphere.
- Alkylation: Dropwise add Chloromethyl methyl ether (MOMCl) (1.2 eq) over 30 minutes. Maintain temperature < 5°C to prevent N-alkylation side products.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4-6 hours. Monitor by TLC (30% EtOAc/Hexane).
- Workup: Quench with saturated $NaHCO_3$ solution. Extract the aqueous layer with DCM. Wash combined organics with brine, dry over Na_2SO_4, and concentrate in vacuo.
- Purification: The crude orange solid is typically purified via recrystallization from Ethanol/Water (9:1) or flash chromatography (0-30% EtOAc in Hexanes).

Purification & Handling Strategy

Purification Decision Tree

For research-grade purity (>98%), recrystallization is preferred over chromatography for scalability.

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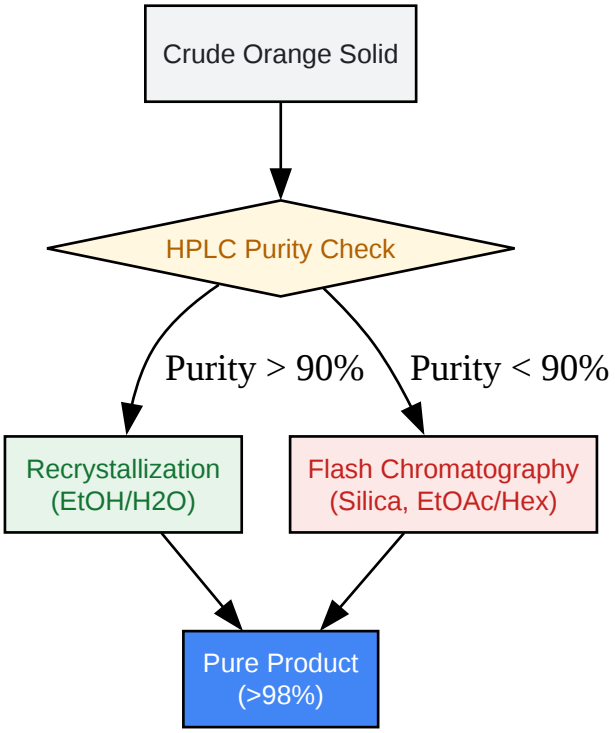

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Storage and Stability[2]

- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen). The MOM ether is stable to base but sensitive to strong acids.
- Stability: Avoid prolonged exposure to moisture, which can slowly hydrolyze the MOM group, reverting the compound to the starting phenol.

References

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